

Application Notes and Protocols: Synthesis of 4-Bromoacetophenone Oxime

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

Cat. No.: B16142808

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Abstract

This document provides a detailed protocol for the synthesis of **4-bromoacetophenone oxime** from 4-bromoacetophenone. The synthesis involves the reaction of the ketone with hydroxylamine hydrochloride in the presence of a base. This application note is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. The protocol described herein is a compilation of established methods, offering a reliable procedure for obtaining the desired product.

Introduction

4-Bromoacetophenone oxime is a valuable intermediate in organic synthesis, serving as a precursor for various pharmaceuticals and agrochemicals.^[1] Its derivatives have shown potential biological activities, including antimicrobial properties.^[1] The synthesis of oximes from ketones is a fundamental transformation in organic chemistry, typically achieved by condensation with hydroxylamine. This document outlines a standard laboratory procedure for the preparation and characterization of **4-bromoacetophenone oxime**.

Reaction Scheme

The synthesis of **4-bromoacetophenone oxime** proceeds via the reaction of 4-bromoacetophenone with hydroxylamine, which is typically generated in situ from hydroxylamine hydrochloride and a base.

General Reaction Scheme

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of acetophenone oximes.^{[2][3][4]}

Materials:

- 4-Bromoacetophenone
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Pyridine or Sodium Acetate
- Denatured Ethanol
- Deionized Water
- Hexanes
- Ethyl Acetate

Equipment:

- Round-bottomed flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Ice-water bath

- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stir bar, dissolve 4-bromoacetophenone (1.0 equiv) and hydroxylamine hydrochloride (2.1 equiv) in denatured ethanol.^[4]
- **Addition of Base:** To the stirred suspension, add a base such as pyridine (1.85 equiv) or sodium acetate.^{[1][4][5]} The base is crucial to neutralize the HCl released from hydroxylamine hydrochloride.
- **Reflux:** Attach a reflux condenser to the flask and heat the reaction mixture to reflux using a heating mantle or oil bath.^{[1][4]} Continue refluxing for several hours (typically 4 hours) under a nitrogen atmosphere.^[4]
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and then further cool in an ice-water bath.^[4]
- **Precipitation:** Pour the cooled reaction mixture into cold water to precipitate the crude product.^[1]
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid cake sequentially with a cold solvent mixture (e.g., 5:1 v/v hexanes/ethyl acetate) and then with hexanes.^[4]
- **Drying:** Dry the purified product under vacuum to obtain **4-bromoacetophenone oxime** as a solid.^[4]

Data Presentation

The following table summarizes the key quantitative data for the synthesis of **4-bromoacetophenone oxime**.

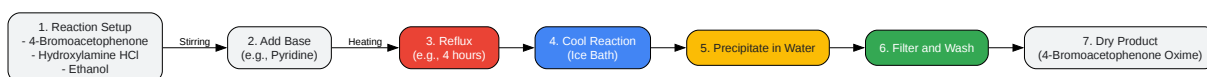
Parameter	Value	Reference
Molecular Formula	C ₈ H ₈ BrNO	[6][7][8]
Molecular Weight	214.06 g/mol	[6][7][8]
Typical Yield	77-80%	[4]
Appearance	Off-white solid	[4]

Characterization Data:

Infrared spectroscopy is a key analytical tool for confirming the formation of the oxime functional group.

Vibrational Mode	Frequency Range (cm ⁻¹)	Characteristic Peak Position (cm ⁻¹)	Assignment	Reference
O-H Stretch (Associated)	3115-3300	3220-3290	Hydrogen bonded OH in oxime	[1]
C=N Stretch	~1665	-	Imine group of the oxime	

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **4-bromoacetophenone oxime**.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Pyridine is flammable and has a strong, unpleasant odor. Handle with care.
- Avoid inhalation of dust from solid reagents.

Conclusion

The protocol described provides a reliable and efficient method for the synthesis of **4-bromoacetophenone oxime**. The procedure is straightforward and utilizes readily available reagents and standard laboratory equipment. The expected yield is high, and the product can be easily purified. This application note serves as a valuable resource for chemists involved in the synthesis of oxime derivatives for various applications.

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